

Application Notes and Protocols for Targeted Proteomics with (-)-Dihydrojasmonic Acid

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Compound of Interest

Compound Name: (-)-Dihydrojasmonic acid

Cat. No.: B1345552

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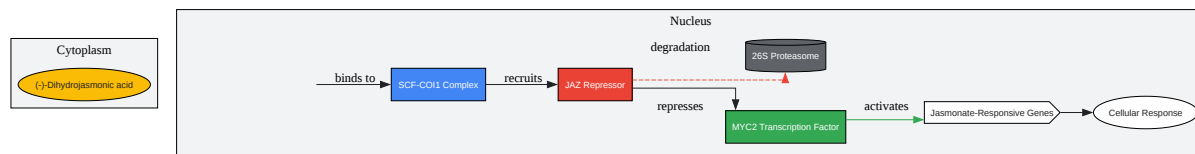
For Researchers, Scientists, and Drug Development Professionals

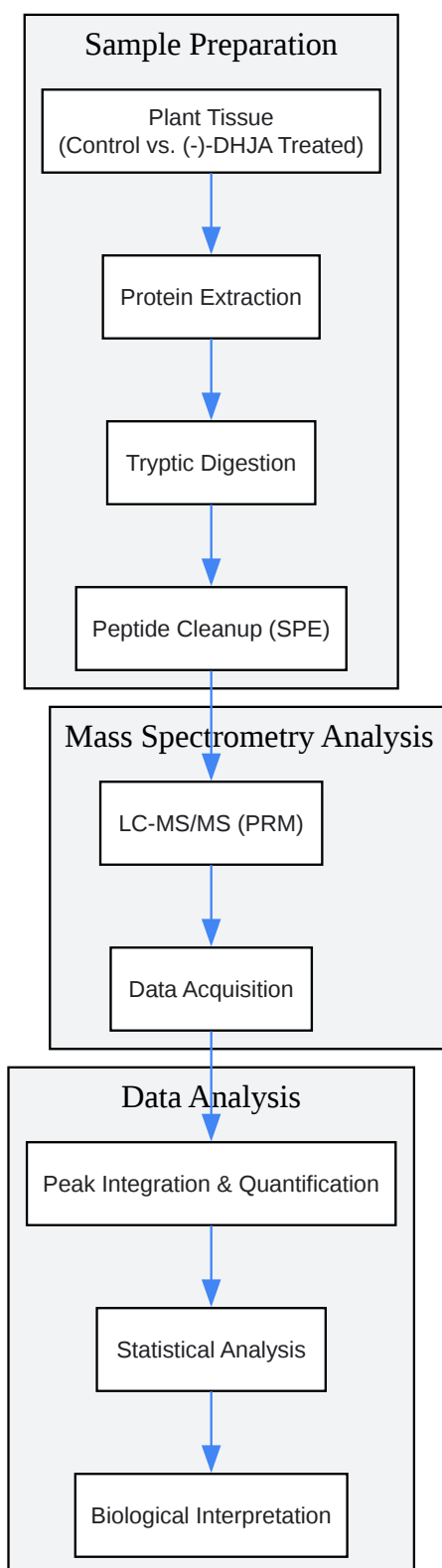
Introduction

(-)-Dihydrojasmonic acid, a derivative of the plant hormone jasmonic acid, is implicated in a variety of physiological processes, including plant defense and development. Understanding its mechanism of action at the molecular level is crucial for applications in agriculture and drug development. Targeted proteomics offers a powerful approach to precisely quantify the abundance of specific proteins that are hypothesized to be part of the signaling cascade initiated by **(-)-Dihydrojasmonic acid**. This document provides a comprehensive guide to designing and executing a targeted proteomics experiment to investigate the effects of **(-)-Dihydrojasmonic acid** on key proteins in the jasmonate signaling pathway. The protocols and data presented are based on established knowledge of jasmonate signaling and are intended to serve as a template for such studies.

Putative Signaling Pathway of Jasmonates

The canonical jasmonate signaling pathway involves the perception of the hormone by the F-box protein CORONATINE INSENSITIVE1 (COI1), which is part of the SCFCOI1 E3 ubiquitin ligase complex. In the absence of jasmonate, JASMONATE ZIM-domain (JAZ) proteins repress the activity of transcription factors such as MYC2. Upon binding of a bioactive jasmonate, COI1 recruits JAZ proteins for ubiquitination and subsequent degradation by the 26S proteasome. This releases MYC2, allowing it to activate the transcription of jasmonate-responsive genes.





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